

N,N-Dipropylformamide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *N,N-Dipropylformamide*

Cat. No.: *B1203106*

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An in-depth exploration of the physicochemical properties, applications, and experimental utility of **N,N-Dipropylformamide** as a polar aprotic solvent in research and development.

Introduction

N,N-Dipropylformamide is an organic compound classified as a disubstituted amide of formic acid.[1][2] Structurally, it features a formyl group attached to a nitrogen atom bearing two propyl substituents.[1] As a member of the N,N-dialkylformamide family, it shares characteristics with more commonly known solvents like N,N-Dimethylformamide (DMF), serving as a polar aprotic solvent.[2] This class of solvents is distinguished by a lack of acidic protons, which makes them incapable of donating hydrogen bonds.[2] However, their polarity allows them to effectively dissolve a wide range of organic and inorganic compounds.[1] **N,N-Dipropylformamide** typically appears as a colorless to pale yellow liquid and possesses a moderate polarity, which makes it a versatile solvent for various chemical transformations.[1] Its higher boiling point compared to simpler amides is a result of its larger molecular structure.[1] This guide provides a detailed overview of the core properties, applications, and relevant experimental protocols involving **N,N-Dipropylformamide** for professionals in research, and drug development.

Physicochemical Properties of N,N-Dipropylformamide

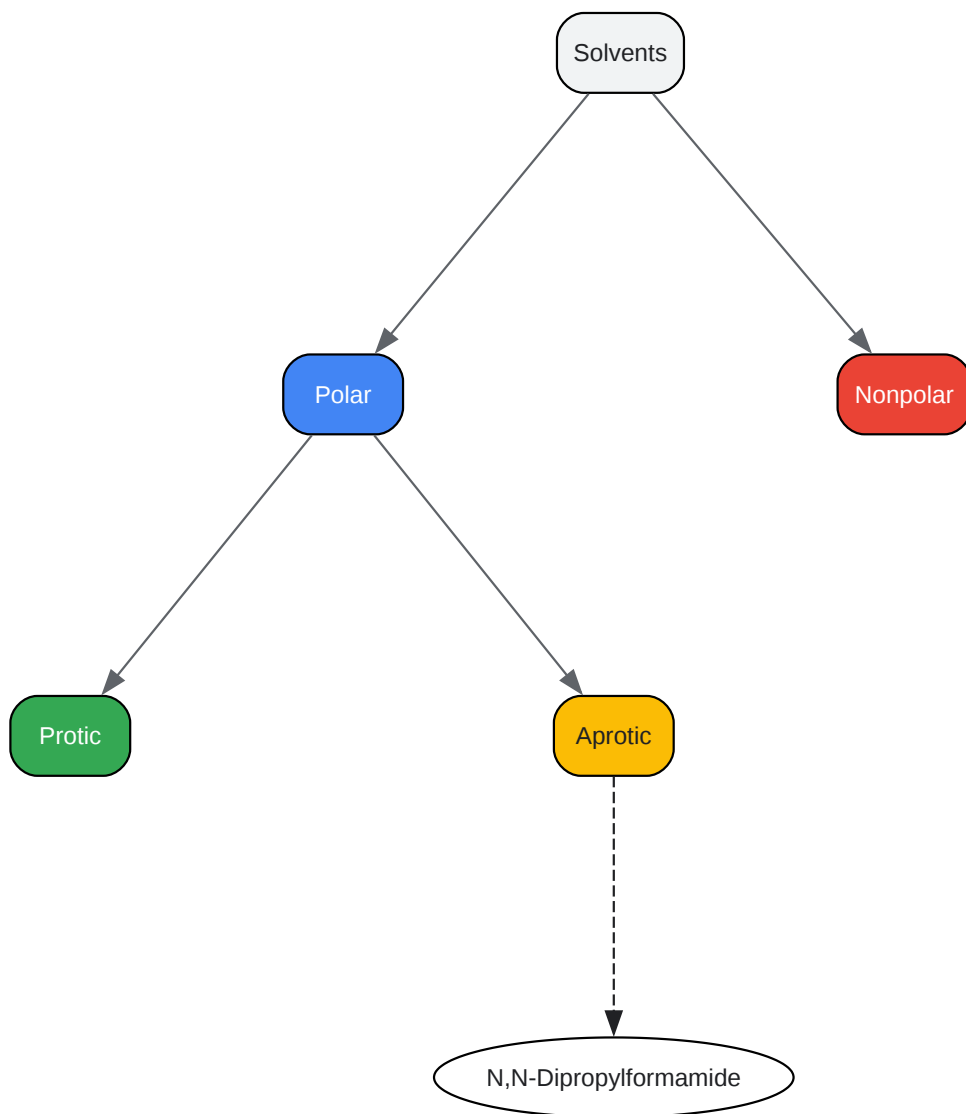
A thorough understanding of the physicochemical properties of a solvent is paramount for its effective application in experimental chemistry. The key properties of **N,N-Dipropylformamide**

are summarized in the table below, providing a quantitative basis for its selection in various reaction conditions. These properties influence its behavior as a solvent, including its solvating power, operating temperature range, and miscibility with other liquids.

Property	Value	Unit
Molecular Formula	C ₇ H ₁₅ NO	-
Molecular Weight	129.20	g/mol
CAS Number	6282-00-4	-
Appearance	Colorless to pale yellow liquid	-
Density	0.889	g/cm ³ (at 20°C)
Boiling Point	100-101 (at 18 mmHg)	°C
Flash Point	88	°C
Refractive Index	1.4395	-
LogP (Octanol/Water Partition Coefficient)	1.265	-
Water Solubility	Low	-

Solvent Classification and Characteristics

The utility of **N,N-Dipropylformamide** as a solvent is best understood by its classification among other common laboratory solvents. The following diagram illustrates the position of **N,N-Dipropylformamide** within the broader categories of solvents, highlighting its identity as a polar aprotic solvent.



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Caption: Logical diagram of solvent classification.

Applications in Organic Synthesis

N,N-Dipropylformamide serves as a valuable solvent and reagent in a variety of organic reactions, particularly in the synthesis of amides and other heterocyclic compounds.[1][2] Its polar aprotic nature facilitates reactions involving polar or ionic intermediates and reagents.

One of the significant applications of N,N-dialkylformamides is in the Vilsmeier-Haack reaction. This reaction is a widely used method for the formylation of electron-rich aromatic and heteroaromatic compounds.[3][4] The Vilsmeier reagent, a key intermediate, is generated in situ from a N,N-disubstituted formamide, such as **N,N-Dipropylformamide**, and phosphorus oxychloride (POCl_3).[3][4] This electrophilic reagent then attacks the electron-rich ring to introduce a formyl group, which can be a precursor for a wide array of functionalities.[5]

Furthermore, in the realm of peptide synthesis, polar aprotic solvents like N,N-dialkylformamides are crucial.[6][7] They are effective at solvating the growing peptide chains attached to a solid support, which is essential for efficient coupling reactions between amino acids.[6][7] While DMF is more commonly cited, the similar properties of **N,N-Dipropylformamide** make it a suitable alternative, especially when different solvency or a higher boiling point is desired.

Experimental Protocols

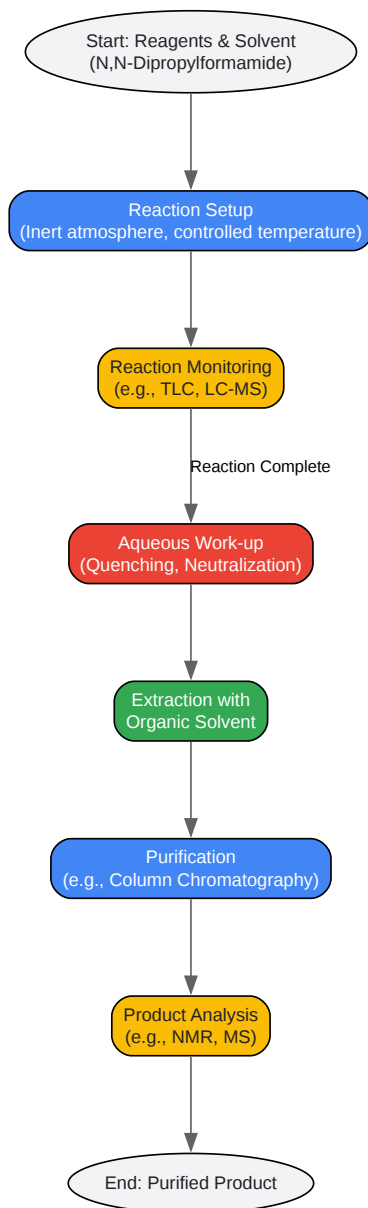
While specific experimental protocols detailing the use of **N,N-Dipropylformamide** are not as prevalent in the literature as those for DMF, its chemical similarity allows for its substitution in many procedures. Below is a generalized protocol for a Vilsmeier-Haack formylation, where **N,N-Dipropylformamide** can be used as the formamide source.

General Protocol for Vilsmeier-Haack Formylation:

- **Reagent Preparation:** In a fume hood, to a stirred solution of the electron-rich aromatic substrate in **N,N-Dipropylformamide** (which acts as both solvent and reagent) at 0 °C, slowly add phosphorus oxychloride (POCl_3).
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is carefully poured into ice-water and neutralized with a suitable base (e.g., sodium acetate or sodium hydroxide solution).

- Extraction: The aqueous layer is extracted with an appropriate organic solvent (e.g., ethyl acetate or dichloromethane).
- Purification: The combined organic layers are washed with brine, dried over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4), filtered, and the solvent is removed under reduced pressure. The crude product is then purified by a suitable method, such as column chromatography or recrystallization.

The following diagram illustrates a generalized workflow for a chemical synthesis experiment where **N,N-Dipropylformamide** could be employed as a solvent.



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Caption: General experimental workflow for organic synthesis.

Safety and Handling

As with all chemical reagents, proper safety precautions should be observed when handling **N,N-Dipropylformamide**. It may cause irritation to the skin and eyes, and inhalation of its vapors should be avoided.^[1] Therefore, it is recommended to handle this compound in a well-ventilated fume hood and to wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. For detailed safety information, always consult the latest Safety Data Sheet (SDS) provided by the supplier.

Conclusion

N,N-Dipropylformamide is a versatile polar aprotic solvent with a range of applications in organic synthesis. Its physicochemical properties, particularly its moderate polarity and high boiling point, make it a suitable medium for a variety of chemical reactions. While less common than its lower alkyl homolog, DMF, it presents a viable alternative for researchers and drug development professionals seeking to optimize reaction conditions. A comprehensive understanding of its properties and safe handling procedures is essential for its effective and responsible use in the laboratory.

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